

Essential Safety and Logistics for Handling Methyl Decanoate

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Compound of Interest

Compound Name: Methyl Decanoate

Cat. No.: B1676445

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For researchers, scientists, and drug development professionals, the safe handling of laboratory chemicals is paramount. This document provides immediate, essential safety and logistical information for **Methyl Decanoate**, including personal protective equipment (PPE) recommendations, operational procedures, and disposal plans to ensure the highest safety standards in your laboratory.

Personal Protective Equipment (PPE)

When handling **Methyl Decanoate**, it is crucial to use appropriate personal protective equipment to minimize exposure and ensure personal safety. The following PPE is recommended.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Eye and Face Protection:

- Wear chemical splash-resistant safety glasses or goggles with side protection.[\[3\]](#)
- In situations with a higher risk of splashing, a face shield may be appropriate.[\[3\]](#)
- All eyewear must be tested and approved under government standards such as OSHA 29 CFR 1910.133 or EU EN166.

Hand Protection:

- Wear protective gloves. Nitrile rubber and natural rubber are suitable materials.

- Inspect gloves for any signs of degradation or puncture before use.
- Follow proper glove removal techniques to avoid skin contact with the chemical.
- Dispose of contaminated gloves after use in accordance with laboratory and local regulations.

Skin and Body Protection:

- Wear long-sleeved clothing to prevent skin contact.
- In addition to gloves, suitable protective clothing should be worn.
- Facilities should be equipped with an eyewash fountain and a safety shower.

Respiratory Protection:

- Under normal use conditions with adequate ventilation, no respiratory protection is typically needed.
- For large-scale operations, in emergencies, or where ventilation is inadequate, use a NIOSH/MSHA approved air-purifying respirator with an appropriate cartridge (e.g., Type A against organic gases and vapors).

Operational Plan: From Handling to Disposal

A systematic approach to handling **Methyl Decanoate** is essential for laboratory safety. The following step-by-step guidance covers the entire workflow from preparation to disposal.

1. Preparation and Handling:

- Ensure adequate ventilation in the work area.
- Avoid contact with skin, eyes, and clothing.
- Do not ingest or inhale the substance.

- Keep the chemical away from open flames, hot surfaces, and other sources of ignition as it is a combustible liquid.
- Take precautionary measures against static discharge.
- Handle in accordance with good industrial hygiene and safety practices. This includes not eating, drinking, or smoking in the laboratory.

2. Storage:

- Store in a tightly-closed container.
- Keep the container in a dry, cool, and well-ventilated place.
- Store away from heat, sparks, and flame.
- Incompatible with strong oxidizing agents.

3. Accidental Release Measures:

- In case of a spill, remove all sources of ignition.
- Ventilate the area of the spill.
- Wear appropriate personal protective equipment as outlined above.
- For small spills, absorb the liquid with an inert material (e.g., sand, diatomaceous earth, or universal binding agents) and place it into a suitable, closed container for disposal.
- Prevent the spill from entering drains or surface water.

4. First Aid Measures:

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, including under the eyelids. Seek medical attention.
- Skin Contact: Wash off immediately with plenty of soap and water for at least 15 minutes. If skin irritation occurs, get medical attention.

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if symptoms persist.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.

5. Disposal Plan:

- Dispose of waste material in accordance with national and local regulations.
- Chemical waste should not be mixed with other waste.
- Leave the chemical in its original container if possible.
- Uncleaned containers should be handled as if they contain the product.
- Entrust disposal to a licensed waste disposal company.

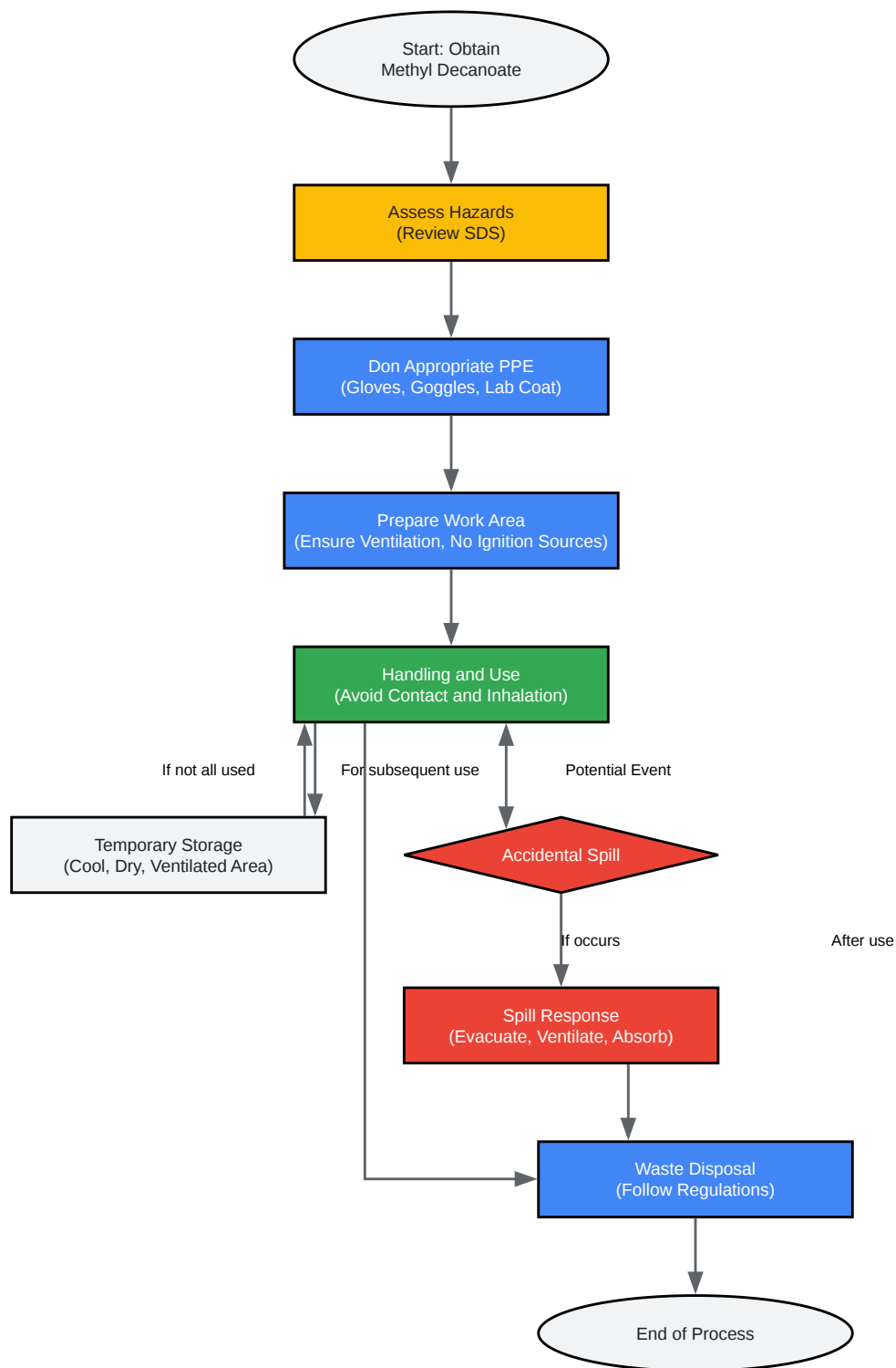
Quantitative Data for Methyl Decanoate

The following table summarizes key quantitative data for **Methyl Decanoate**, providing a quick reference for safety and handling procedures.

Property	Value
Molecular Formula	C11H22O2
Molecular Weight	186.29 g/mol
Appearance	Colorless Liquid
Boiling Point	224 - 229 °C (435 - 444 °F)
Melting Point	-18 °C (-0.4 °F)
Flash Point	90 - 110.5 °C (194 - 230.9 °F)
Density	0.87 g/cm ³ (at 20 °C)
Water Solubility	Insoluble
log Pow (Octanol/Water Partition Coefficient)	4.42
Lower Explosion Limit	0.7 %(V)

Workflow for Safe Handling of Methyl Decanoate

The following diagram illustrates the logical workflow for the safe handling and disposal of **Methyl Decanoate** in a laboratory setting.



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Workflow for the safe handling and disposal of **Methyl Decanoate**.

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